

A Comparative Guide to Nitroso-PSAP and Bathophenanthroline for Iron Analysis

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Compound of Interest		
Compound Name:	Nitroso-PSAP	
Cat. No.:	B1598662	Get Quote

For researchers, scientists, and professionals in drug development, the accurate quantification of iron is crucial in a multitude of biological and chemical contexts. This guide provides an objective comparison of two common chromogenic reagents for iron analysis: 2-nitroso-5-(N-propyl-N-sulfopropylamino)phenol (Nitroso-PSAP) and 4,7-diphenyl-1,10-phenanthroline (bathophenanthroline). The selection of the appropriate reagent is contingent upon the specific requirements of the assay, including sensitivity, sample matrix, and the desired iron species to be measured.

Performance Comparison

The following table summarizes the key performance characteristics of **Nitroso-PSAP** and bathophenanthroline for iron analysis based on experimental data.



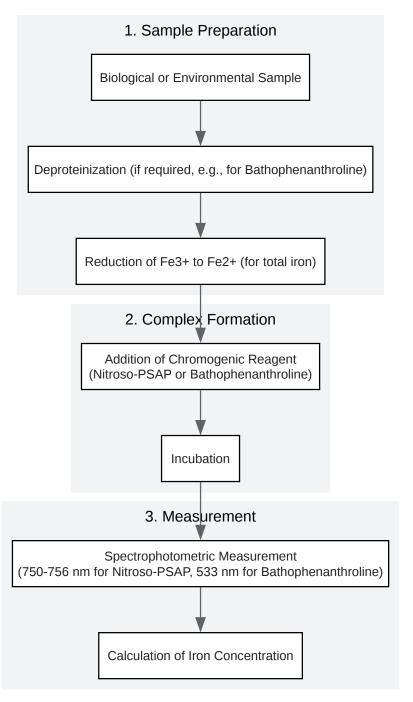
Parameter	Nitroso-PSAP	Bathophenanthroline
Iron Species Detected	Fe2+ (and total iron after reduction of Fe3+)[1][2]	Specifically Fe2+[3][4][5]
Color of Complex	Blue/Green[6][7]	Red/Magenta[3][5][8]
Maximum Absorbance (λmax)	750 - 756 nm[6][7][9]	533 nm[3][8]
Molar Absorptivity (ε)	4.3 x 10 ⁴ - 4.5 x 10 ⁴ L mol-1 cm-1[7][9]	2.24 x 10^4 L mol-1 cm-1[3]
Sensitivity	High	Moderate
Sample Deproteinization	Not required[2][6][10]	Often required for biological samples
Assay pH	Weakly acidic[6][10]	pH 4.0 - 4.5[8]
Common Applications	Biological samples (serum, plasma, cell lysates)[1][2][6]	Water analysis, determination of Fe(II) in the presence of Fe(III)[3][8]

Logical Workflow for Colorimetric Iron Analysis

The general workflow for determining iron concentration using either **Nitroso-PSAP** or bathophenanthroline involves sample preparation, complex formation, and spectrophotometric measurement. The key difference lies in the initial sample processing steps.



General Workflow for Colorimetric Iron Analysis



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